

A Comparative Cost-Benefit Analysis of NOR116 in Polyolefin Applications

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Compound of Interest

Compound Name: NOR116

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This guide provides a comprehensive comparison of **NOR116** (Flamestab® NOR 116), a monomeric N-alkoxy hindered amine (NOR-HALS), with alternative flame retardant and UV stabilization systems for polyolefin applications. Contrary to potential misconceptions, **NOR116** is not a catalyst for polyolefin production but a multifunctional additive that enhances flame retardancy and resistance to UV degradation. This analysis focuses on its performance benefits, cost-effectiveness, and impact on polymer properties compared to traditional halogen-free flame retardants.

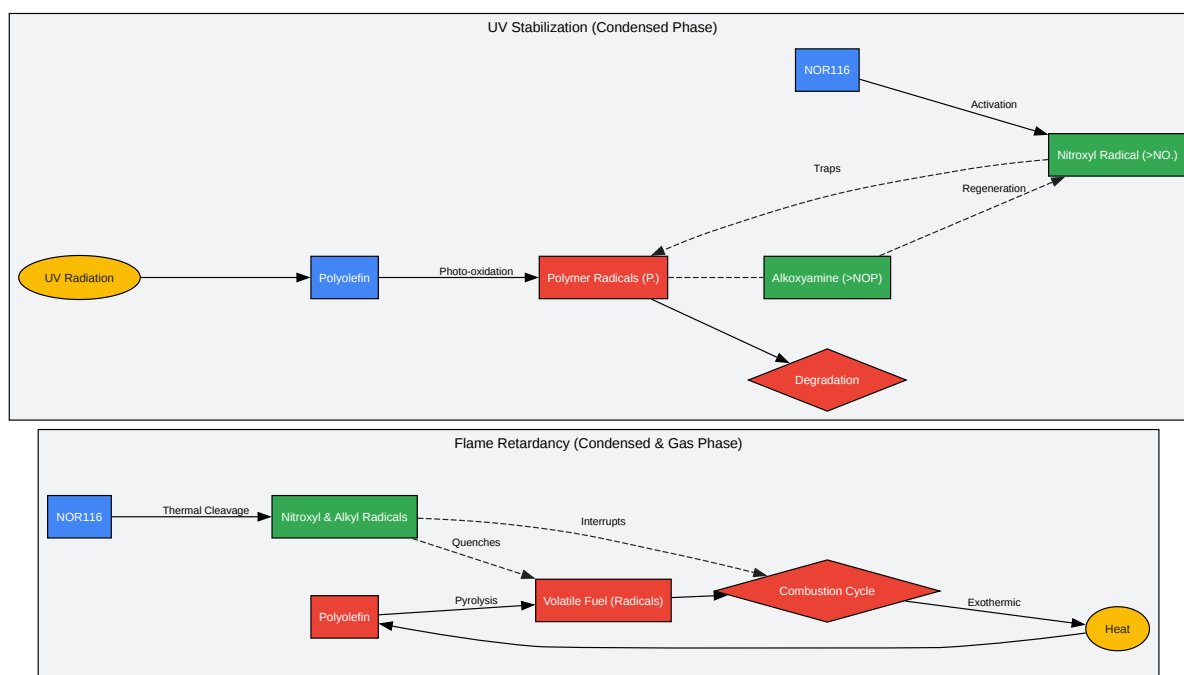
Executive Summary

NOR116 offers a high-efficiency, halogen-free solution for flame retardancy and UV stabilization in polyolefins, particularly for fibers, films, and nonwovens. Its primary advantages lie in its efficacy at very low concentrations (typically 0.5-1.5%), which helps to preserve the mechanical properties and processability of the base polymer.^{[1][2]} Alternatives, such as intumescent flame retardants (IFRs) based on ammonium polyphosphate (APP), are also effective but often require significantly higher loading levels (20-30%), which can negatively impact the physical characteristics and processing of the polyolefin. The cost-benefit analysis, therefore, centers on a trade-off between the higher per-kilogram cost of a specialized additive like **NOR116** and the lower per-kilogram cost but higher volume requirement of traditional IFR systems. For applications where maintaining mechanical performance, transparency, and low additive levels are critical, **NOR116** presents a compelling value proposition.

Mechanism of Action: NOR116

NOR116 functions as both a flame retardant and a UV stabilizer through a radical scavenging mechanism.

- **Flame Retardancy:** Upon heating, the N-O bond in the N-alkoxy amine structure cleaves, generating nitroxyl and alkyl radicals. These radicals interfere with the combustion cycle in both the gas and condensed phases, quenching the high-energy radicals that propagate fire.
- **UV Stabilization:** The hindered amine structure effectively traps free radicals generated by photo-oxidation, preventing the degradation of the polymer chains. This process is regenerative, allowing for long-term protection against UV radiation.



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Figure 1: Dual-action mechanism of **NOR116**.

Performance Comparison: NOR116 vs. Alternatives

The primary alternatives to **NOR116** in halogen-free polyolefin systems are intumescent flame retardants (IFRs) and, for UV stabilization, traditional hindered amine light stabilizers (HALS).

- **Intumescent Flame Retardants (IFRs):** Typically combinations of ammonium polyphosphate (APP) as an acid source, pentaerythritol (PER) as a carbon source, and melamine as a blowing agent. They work by forming a protective char layer on the polymer surface during combustion.
- **Traditional HALS:** These are effective UV stabilizers but can have basicity that interacts negatively with acidic components in some flame-retardant systems. **NOR116** has low basicity, avoiding these interactions.[\[2\]](#)

Quantitative Performance Data

The following tables summarize the typical performance characteristics of **NOR116** compared to a standard APP-based IFR system in polypropylene (PP).

Table 1: Flame Retardant Performance

Parameter	Test Method	Neat PP	PP + 1.5% NOR116	PP + 30% IFR (APP/PER)
Limiting Oxygen Index (LOI)	ASTM D2863	~18%	~24-28%	~30-35%
UL-94 Rating (Vertical Burn)	UL-94	Fails	V-2 / VTM-0 (thin films)	V-0
Peak Heat Release Rate (pHRR)	Cone Calorimetry	High	Moderately Reduced	Significantly Reduced
Total Heat Release (THR)	Cone Calorimetry	High	Moderately Reduced	Significantly Reduced

Data compiled from various sources for illustrative purposes. Actual values depend on specific formulations and test conditions.

Table 2: Impact on Mechanical Properties of Polypropylene

Parameter	Test Method	Neat PP	PP + 1.5% NOR116	PP + 30% IFR (APP/PER)
Tensile Strength	ASTM D638	Baseline	~ No significant change	Can be significantly reduced
Elongation at Break	ASTM D638	Baseline	~ No significant change	Can be significantly reduced
Impact Strength (Izod)	ASTM D256	Baseline	~ No significant change	Can be significantly reduced
Melt Flow Index (MFI)	ASTM D1238	Baseline	Minor change	Can be significantly affected

Cost-Benefit Analysis

A direct cost comparison is challenging due to fluctuating raw material prices and proprietary formulations. However, a qualitative cost-benefit analysis can be constructed based on performance at typical loading levels.

Benefits of **NOR116**:

- **High Efficiency:** Effective at very low concentrations (0.5-1.5%), minimizing the impact on the polymer's physical properties and density.[\[1\]](#)[\[2\]](#)
- **Multifunctionality:** Provides both flame retardancy and excellent UV/thermal stability in a single molecule, potentially reducing the need for additional stabilizers.
- **Property Retention:** The low loading levels help maintain the mechanical integrity, ductility, and processability of the polyolefin.[\[1\]](#)[\[2\]](#)
- **Transparency:** Suitable for applications where clarity is important, such as films.

- Low Interaction: Its low basicity prevents adverse reactions with other additives, such as acidic flame retardants.[2]

Drawbacks of **NOR116**:

- Higher Per-Kilogram Cost: As a specialized, high-performance additive, its cost per unit weight is generally higher than bulk flame retardants.
- Lower Ultimate FR Performance: While effective, it may not achieve the highest flame retardancy ratings (e.g., UL-94 V-0 in thick sections) on its own, unlike high-loading IFR systems.

Benefits of IFR Systems (e.g., APP-based):

- High Flame Retardancy: Capable of achieving top-tier UL-94 V-0 ratings.
- Lower Per-Kilogram Cost: The raw materials for IFRs are generally less expensive than NOR-HALS.

Drawbacks of IFR Systems:

- High Loading Levels: Require high concentrations (20-30% or more), which significantly increases the weight and can degrade the mechanical properties of the polymer.[3][4]
- Processing Challenges: High filler content can affect melt viscosity and processing parameters.
- Opacity: Not suitable for transparent applications.
- Hygroscopic Potential: Some components can be sensitive to moisture.

Conclusion of Cost-Benefit Analysis:

NOR116 is most cost-effective in applications where the preservation of the polyolefin's inherent mechanical properties, transparency, and processability is paramount. The added cost of the additive is offset by the value of maintaining the polymer's performance characteristics and the potential for reduced material usage due to lower filler content. For applications where achieving the highest level of flame retardancy is the sole priority and a reduction in

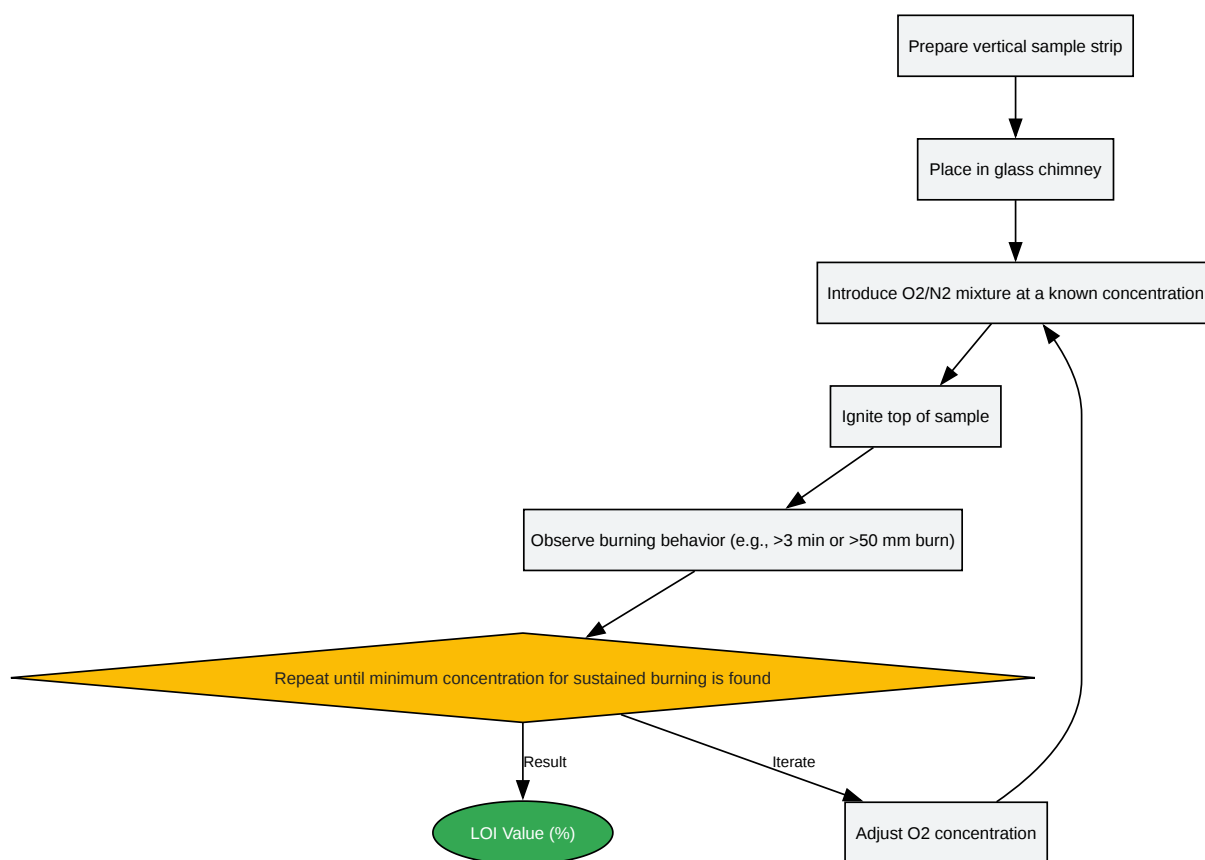
mechanical properties is acceptable, traditional IFR systems may be a more economical choice.

Experimental Protocols

The following are summaries of the key experimental methods used to evaluate the performance of flame retardants in polyolefins.

Limiting Oxygen Index (LOI) - ASTM D2863

This test determines the minimum concentration of oxygen in a flowing oxygen/nitrogen mixture that will just support flaming combustion of a material.



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Figure 2: Workflow for LOI testing.

UL-94 Vertical Burn Test

This test classifies the flammability of a material based on its self-extinguishing time after ignition.

- Procedure: A vertical specimen is subjected to two 10-second applications of a flame.
- Classification:
 - V-0: Flaming combustion ceases within 10 seconds after each flame application; no flaming drips.
 - V-1: Flaming combustion ceases within 30 seconds after each flame application; no flaming drips.
 - V-2: Flaming combustion ceases within 30 seconds after each flame application; flaming drips that ignite cotton below are allowed.

Cone Calorimetry - ASTM E1354

This is one of the most comprehensive tests for fire behavior, measuring parameters like heat release rate (HRR), time to ignition, and smoke production.

- Procedure: A sample is exposed to a specific level of radiant heat from a conical heater.
- Key Data: The rate of heat released by the burning sample is a critical indicator of its fire hazard potential. A lower peak heat release rate (pHRR) indicates better flame retardancy.

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